

1-(m-Nitro-phenyl)-2-nitro-propane molecular weight and formula

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Compound of Interest

Compound Name: 1-(m-Nitro-phenyl)-2-nitro-propane

Cat. No.: B8508898

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In-Depth Technical Guide: 1-(m-Nitro-phenyl)-2-nitro-propane

This guide provides a focused overview of the fundamental physicochemical properties of **1-(m-Nitro-phenyl)-2-nitro-propane**, a compound of interest to researchers and professionals in the fields of organic chemistry and drug development.

Core Molecular Data

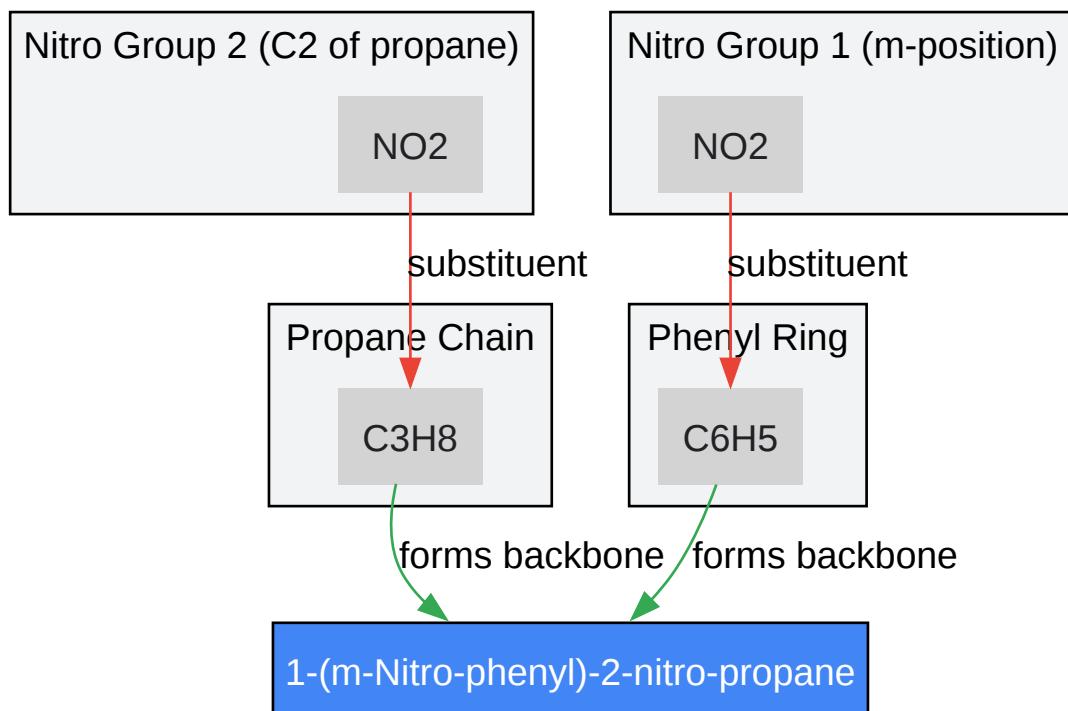
A comprehensive summary of the molecular formula and weight for **1-(m-Nitro-phenyl)-2-nitro-propane** is presented below. This data is foundational for any experimental or theoretical work involving this compound.

Property	Value
Molecular Formula	C9H10N2O4
Molecular Weight	210.187 g/mol [1]
Exact Mass	210.06400 u [1]

The structural formula of **1-(m-Nitro-phenyl)-2-nitro-propane** consists of a propane chain substituted with a meta-nitrophenyl group at the first carbon and a nitro group at the second carbon. This structure dictates its chemical properties and reactivity.

Logical Structure of 1-(m-Nitro-phenyl)-2-nitro-propane

The following diagram illustrates the constituent parts of the molecule and their relationship to the final compound.



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References

- 1. 1-(m-Nitro-phenyl)-2-nitro-propane | CAS#:29865-59-6 | Chemsoc [chemsoc.com]
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